

2-[2-(3-Aminophenyl)acetamido]propanamide

Proper Disposal Procedures[1]

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Compound of Interest

Compound Name: 2-[2-(3-Aminophenyl)acetamido]propanamide

Cat. No.: B13622293

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Executive Summary: Immediate Action Plan

2-[2-(3-Aminophenyl)acetamido]propanamide (CAS: 1248455-12-0) is a pharmaceutical intermediate, structurally related to the antiepileptic drug Lacosamide. Due to the presence of the aniline moiety (3-aminophenyl), this compound must be classified as a Toxic Organic Hazardous Waste.

Core Disposal Directive:

- DO NOT dispose of down the drain or in municipal trash.[1]
- DO NOT mix with oxidizing agents (risk of exothermic reaction).
- MANDATORY: Collect as Hazardous Waste for Incineration.
- Labeling: Containers must be labeled "Hazardous Waste - Toxic - Organic Amine."

Chemical Characterization & Hazard Assessment

Effective disposal begins with understanding the molecule's reactivity and toxicity profile. This compound combines a propanamide backbone with a (3-aminophenyl)acetic acid group. The primary hazard driver is the aromatic amine (aniline derivative).

Property	Specification	Operational Implication
CAS Number	1248455-12-0	Use for waste manifesting and inventory tracking.
Functional Groups	Primary Amine (Aniline), Amide	Amine: Potential sensitizer, toxic by ingestion/absorption. [2][3] Amide: Generally stable, but can hydrolyze under strong acid/base conditions.[2]
Physical State	Solid (Powder)	Dust generation is a primary exposure risk during transfer.
Hazard Class	Toxic / Irritant / Aquatic Hazard	Treat as a potential carcinogen and aquatic toxin (aniline analog).[3]
RCRA Status	Non-Listed (Characteristic)	While not explicitly P- or U-listed, it should be managed equivalent to U012 (Aniline) due to degradation potential.

Toxicology & Safety Logic

- **Aniline Toxicity:** Aromatic amines can cause methemoglobinemia (interference with oxygen transport in blood) and are often skin sensitizers.
- **Aquatic Toxicity:** Aniline derivatives are notoriously toxic to aquatic life with long-lasting effects (H411). Prevention of release into water systems is critical.[4]

Waste Segregation & Pre-Disposal Handling

Proper segregation prevents dangerous chemical reactions in the waste container.

Segregation Rules

- Isolate from Oxidizers: Do not mix with strong oxidizers (e.g., nitric acid, permanganates, peroxides).[2] The free amine group is a reducing agent; mixing can cause fire or explosion.
- Isolate from Acids: Segregate from strong mineral acids. While protonation is not explosive, it alters solubility and can complicate downstream incineration profiling.[2]
- Compatible Solvents: If the compound is in solution, ensure the solvent is compatible with the waste stream (e.g., DMSO, Methanol, Acetonitrile).[2]

Containment Protocol

- Solids: Collect in a wide-mouth HDPE (High-Density Polyethylene) jar. Double-bagging in 6-mil polyethylene bags is recommended for fine powders to prevent dust release.
- Liquids: Collect in glass or HDPE carboys. Leave 10% headspace to prevent over-pressurization.

Detailed Disposal Procedures

Scenario A: Solid Waste (Pure Substance or Excess Powder)

- Step 1: Transfer the solid into a compatible screw-top container (HDPE preferred).
- Step 2: Label the container immediately:
 - Chemical Name: **2-[2-(3-Aminophenyl)acetamido]propanamide**
 - Hazards: Toxic, Irritant.[2][3]
- Step 3: Seal the container with Parafilm or tape to prevent accidental opening.
- Step 4: Place the container into the facility's "Solid Hazardous Waste for Incineration" stream.

Scenario B: Liquid Waste (Mother Liquors / Rinsates)

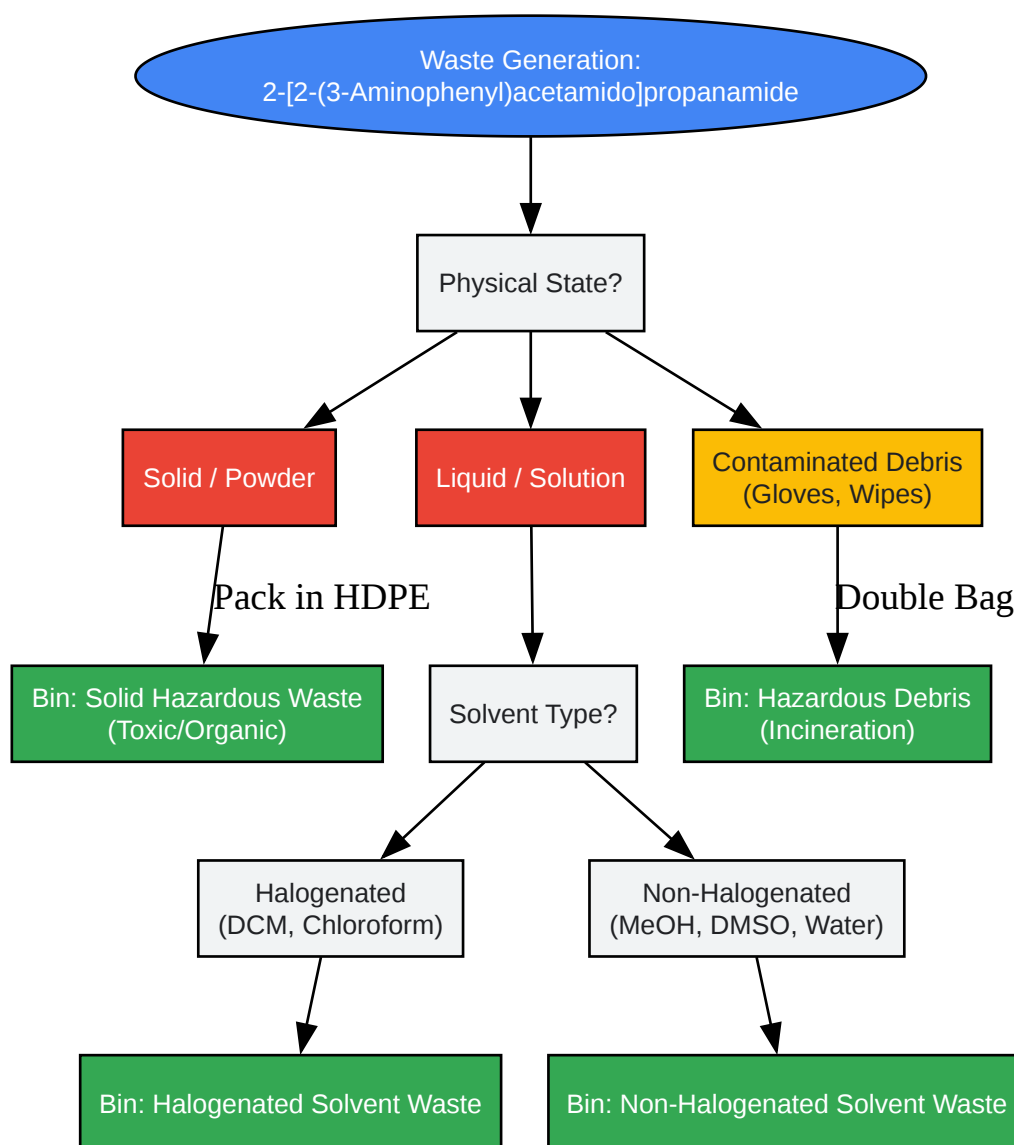
- Step 1: Determine the primary solvent.
 - Halogenated (e.g., DCM):[\[2\]](#)[\[5\]](#) Segregate into "Halogenated Organic Waste."
 - Non-Halogenated (e.g., MeOH, DMSO):[\[2\]](#) Segregate into "Non-Halogenated Organic Waste."
- Step 2: Adjust pH if necessary. Ensure the solution is neutral (pH 6-9) to prevent container degradation, though the amine is weakly basic.[\[2\]](#)
- Step 3: Add the solution to the appropriate carboy. Record the volume and concentration on the waste log.

Scenario C: Contaminated Debris (Gloves, Weigh Boats, Paper)[\[3\]](#)

- Step 1: Place all solid debris contaminated with the substance into a clear, 6-mil plastic bag. [\[2\]](#)
- Step 2: Twist and tape the bag neck (gooseneck seal).
- Step 3: Dispose of as "Hazardous Solid Debris" (often incinerated). Do NOT place in regular trash or biohazard bags (unless also bio-contaminated).

Waste Stream Decision Matrix

The following logic flow ensures the material ends up in the correct destruction pathway.



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Figure 1: Decision logic for segregating **2-[2-(3-Aminophenyl)acetamido]propanamide** waste based on physical state and solvent context.

Emergency Spill Procedures

Immediate Action: Evacuate the immediate area if dust is airborne.[6] Don PPE: Nitrile gloves (double gloved), lab coat, safety goggles, and N95/P100 respirator if powder is loose.[2]

Spill Type	Protocol
Dry Powder Spill	1. Do not use compressed air. 2. Cover spill with wet paper towels to suppress dust. 3. Scoop material carefully into a waste container. 4. Wipe area with methanol followed by soap and water.
Liquid Spill	1. Contain with absorbent pads or vermiculite. ^[7] 2. Do not use sawdust (potential reaction with oxidizers if present). 3. Collect absorbent into a sealed bag. 4. Clean surface with detergent and water. ^[3]

Regulatory Compliance (RCRA & EPA)

While **2-[2-(3-Aminophenyl)acetamido]propanamide** is not explicitly listed on the EPA's P-list or U-list, it is a generator's responsibility to classify waste correctly.^[2]

- Determination: Due to the aniline substructure, the waste exhibits properties of toxicity.^[2]^[8]
- Recommendation: Manage as Hazardous Waste destined for high-temperature incineration. This ensures the complete destruction of the aromatic ring, preventing environmental release of toxic amine degradation products.^[2]
- Waste Codes (Best Practice):
 - If ignitable solvent (e.g., MeOH) is present: D001.^[2]
 - If no specific code applies, label as "Non-RCRA Regulated Hazardous Waste" but adhere to strict incineration protocols.^[2]

References

- U.S. Environmental Protection Agency (EPA). (2024). Defined Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). Retrieved from [\[Link\]](#)
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